

Application Notes and Protocols for ER-000444793 Administration in Animal Models

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Compound of Interest

Compound Name: ER-000444793

Cat. No.: B15576322

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Abstract

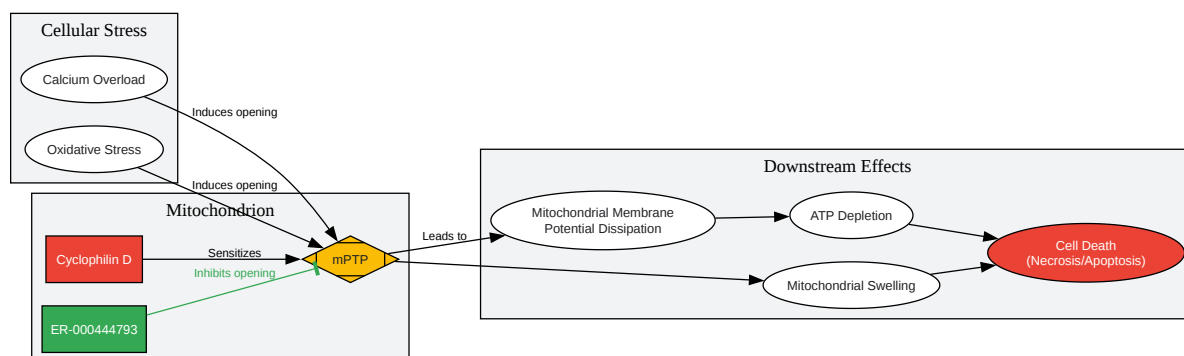
ER-000444793 is a potent and specific small molecule inhibitor of the mitochondrial permeability transition pore (mPTP) opening.[1][2] Notably, its mechanism of action is independent of Cyclophilin D (CypD), a common target for other mPTP inhibitors like Cyclosporin A.[1][2][3][4] These characteristics make **ER-000444793** a valuable research tool for investigating the role of mPTP in various pathological conditions and a potential therapeutic candidate. This document provides detailed application notes and protocols for the administration of **ER-000444793** in both in vitro and in vivo animal models, based on available data.

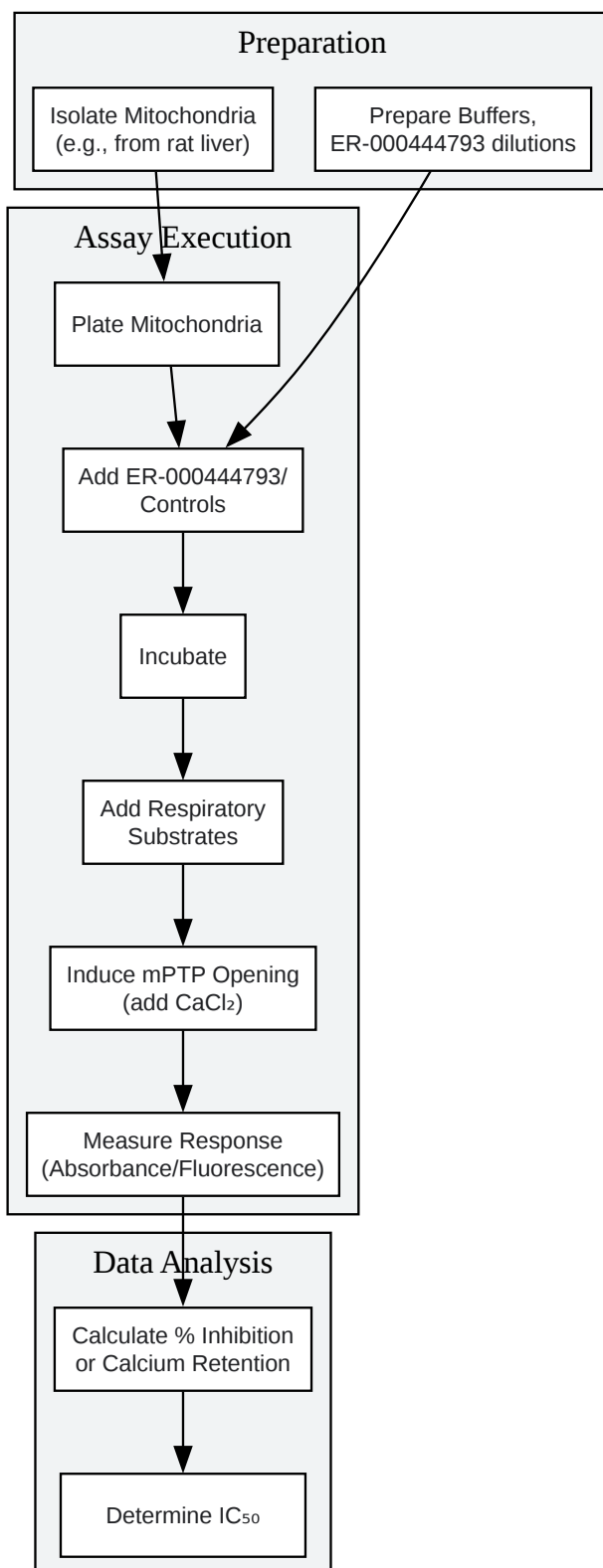
Mechanism of Action

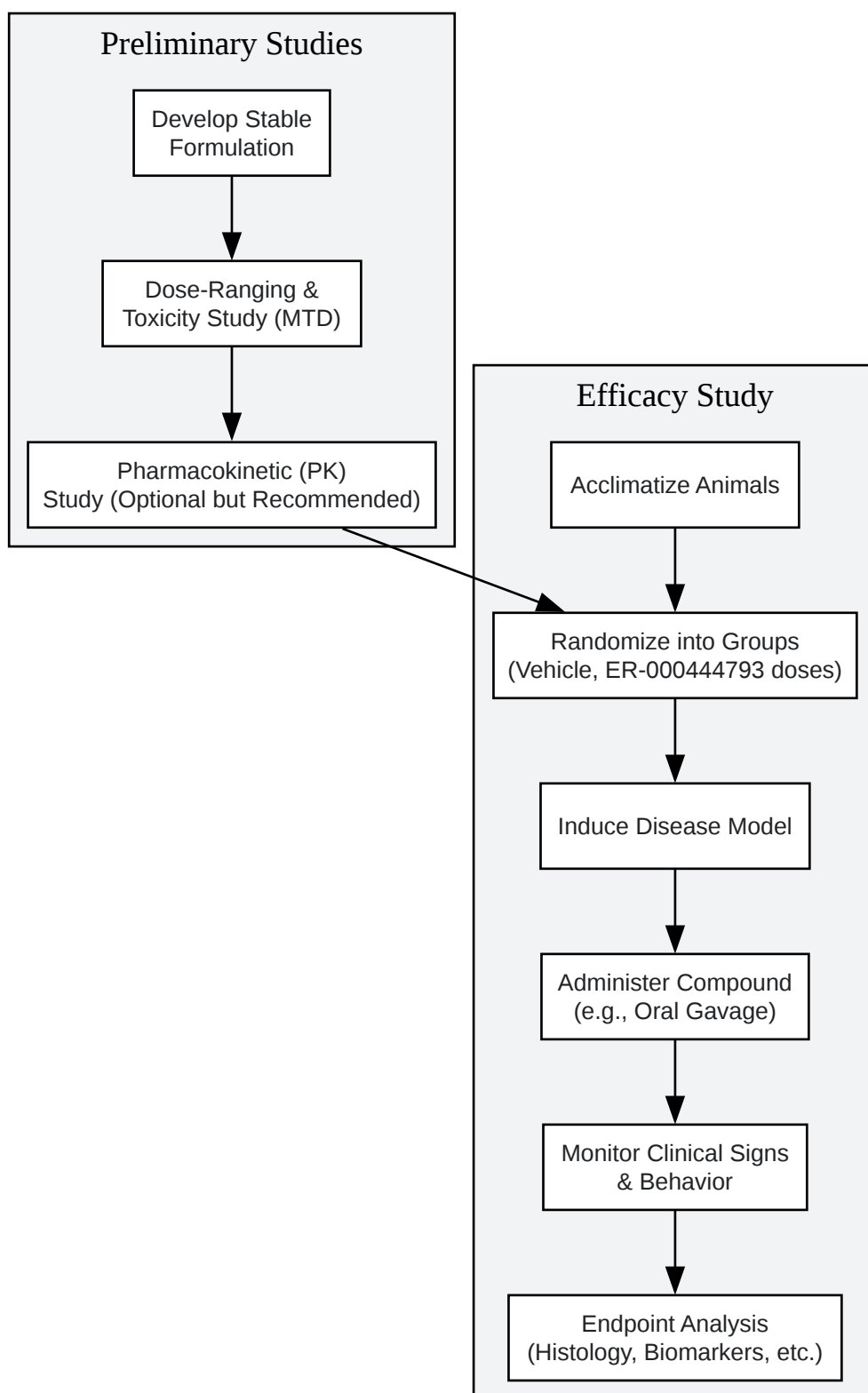
ER-000444793 directly inhibits the opening of the mitochondrial permeability transition pore. Under conditions of cellular stress, such as high intracellular calcium (Ca^{2+}) levels and oxidative stress, the mPTP opens, leading to the dissipation of the mitochondrial membrane potential, cessation of ATP synthesis, mitochondrial swelling, and eventual cell death through necrosis or apoptosis.[5] **ER-000444793** prevents this cascade of events by stabilizing the

closed state of the pore. A key feature of **ER-000444793** is that it does not inhibit the peptidyl-prolyl cis-trans isomerase activity of CypD, nor does it displace Cyclosporin A from CypD, indicating a distinct binding site and a CypD-independent mechanism.^{[1][2][4]}

Signaling Pathway Diagram







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